

# Essential Safety and Disposal Guidance for Boc-Ala(Me)-H117

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## Compound of Interest

Compound Name: Boc-Ala(Me)-H117

Cat. No.: B15620762

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Disclaimer: A specific Safety Data Sheet (SDS) for **Boc-Ala(Me)-H117** was not available at the time of this writing. The following information is based on data for structurally similar compounds and general laboratory safety principles. Researchers, scientists, and drug development professionals should always consult with their institution's Environmental Health and Safety (EHS) department for specific disposal guidance and adhere to all local, state, and federal regulations.

**Boc-Ala(Me)-H117** is utilized as an active control for the target protein ligand H117 of PROTAC HP211206[1][2]. Due to the absence of a dedicated safety data sheet, a conservative approach to handling and disposal is imperative. This guide provides essential safety information and a procedural framework for the proper disposal of **Boc-Ala(Me)-H117**, intended for an audience of laboratory professionals.

## Chemical and Physical Properties

A summary of the known quantitative data for **Boc-Ala(Me)-H117** is presented below. For context, properties of a related compound, N-Boc-L-alanine methyl ester, are included for comparison.

Property	Boc-Ala(Me)-H117	N-Boc-L-alanine methyl ester
Molecular Formula	C28H44F2N6O7[1]	C9H17NO4[3]
Molecular Weight	614.68 g/mol [1]	203.24 g/mol [3]
Appearance	Powder[1]	Solid[3]
Storage Conditions	2 years at -20°C (Powder)2 weeks at 4°C (in DMSO)6 months at -80°C (in DMSO)[1]	Store under an inert atmosphere[4]

## Hazard Identification and Personal Protective Equipment (PPE)

While specific hazards for **Boc-Ala(Me)-H117** are not formally documented, related Boc-protected amino acids are classified as causing skin and serious eye irritation[4]. Therefore, it is prudent to handle this compound with appropriate caution.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Hand Protection: Wear protective gloves.
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure[4].
- Respiratory Protection: Use in a well-ventilated area. A respirator may be required if dust is generated[4].

## Proper Disposal Procedures

The following step-by-step guide outlines the recommended disposal procedure for **Boc-Ala(Me)-H117**, based on guidelines for similar chemical compounds.

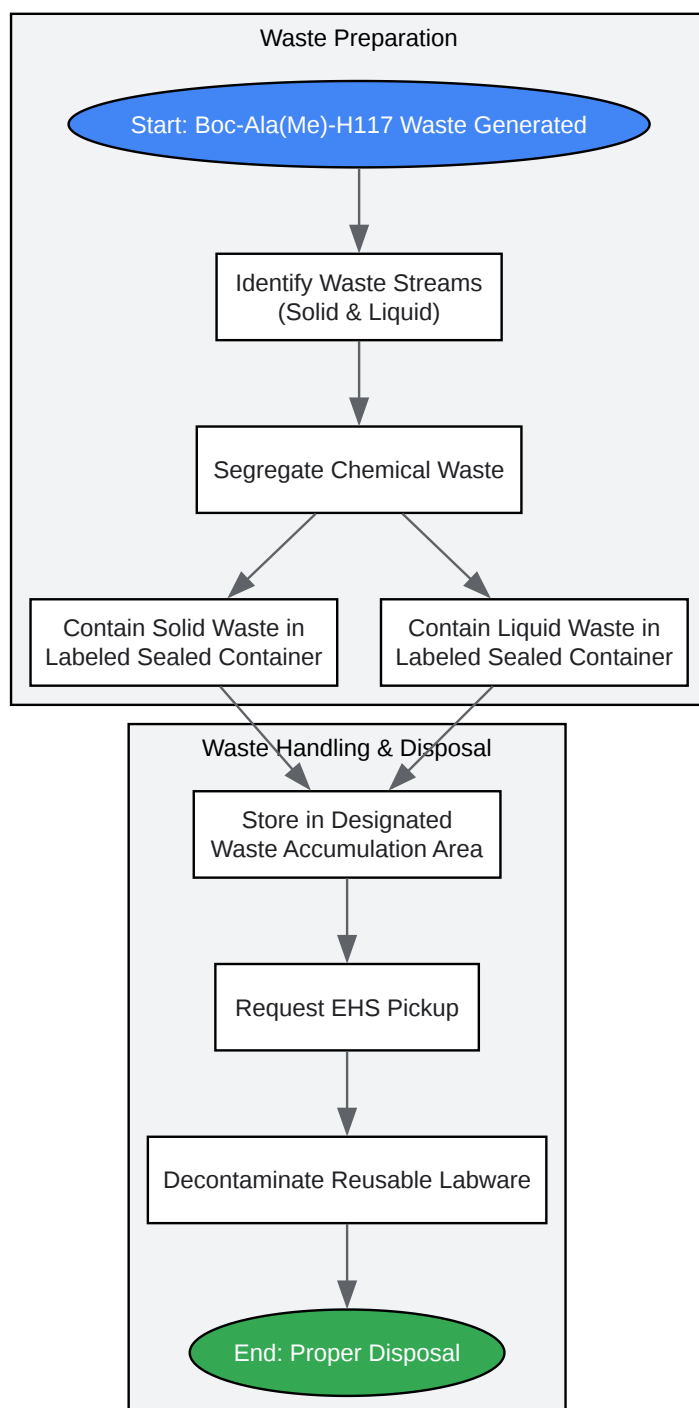
Experimental Protocol: Disposal of **Boc-Ala(Me)-H117**

- Waste Identification and Segregation:
  - Identify all waste streams containing **Boc-Ala(Me)-H117**, including pure compound, contaminated labware (e.g., pipette tips, vials), and solutions.
  - Segregate chemical waste from regular trash.
- Waste Containment:
  - Solid Waste: Collect un-used solid **Boc-Ala(Me)-H117** and contaminated disposable labware in a designated, properly labeled, and sealed hazardous waste container.
  - Liquid Waste: Collect solutions containing **Boc-Ala(Me)-H117** in a designated, properly labeled, and sealed hazardous waste container. Avoid mixing with incompatible waste streams.
- Labeling:
  - Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**Boc-Ala(Me)-H117**".
  - Include the approximate concentration and quantity of the waste.
- Storage:
  - Store the sealed hazardous waste container in a designated and secure waste accumulation area.
  - Ensure the storage area is well-ventilated and away from incompatible materials.
- Disposal Request:
  - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
  - Provide the EHS department with all necessary information about the waste stream.
- Decontamination:

- Decontaminate all non-disposable labware that has come into contact with **Boc-Ala(Me)-H117** using an appropriate solvent and cleaning procedure.
- Dispose of the cleaning materials (e.g., wipes) as hazardous waste.

## Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **Boc-Ala(Me)-H117**.



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## References

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